

AFG-206 Drug Profile Overview

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Compound Focus: AFG206

Cat. No.: S548018

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The table below summarizes the core information available for AFG-206 from the PatSnap database [1].

Property	Description
Drug Type	Small molecule drug [1]
Target	FLT3 (Tyrosine-protein kinase receptor) [1]
Mechanism of Action	FLT3 inhibitor [1]
Highest Phase	Discovery (as of October 2010) [1]
Active Indication	-
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂ [1]
CAS Registry	630122-37-1 [1]

Information Gaps and Limitations

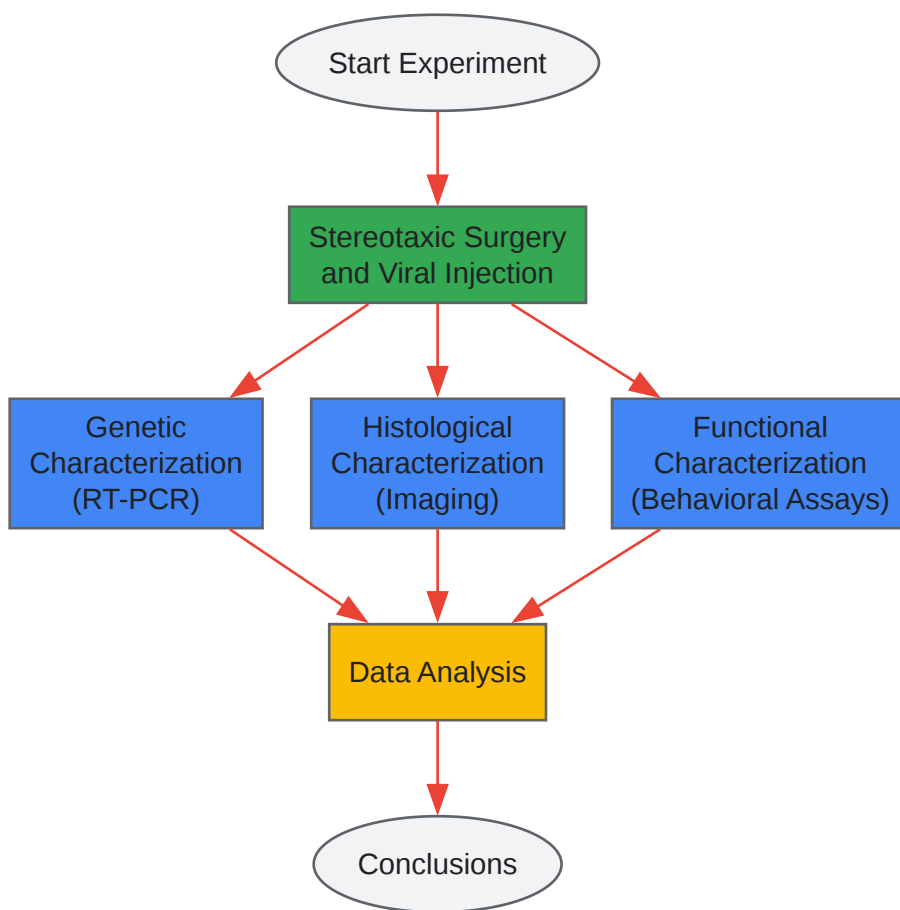
The search results lack the specific, in-depth data you requested [1]:

- No detailed experimental data:** The available record does not contain quantitative results, efficacy studies, or pharmacokinetic data.

- **No experimental protocols:** Methodologies for key experiments involving AFG-206 are not provided in the search results.
- **Outdated status:** The drug's status has not been updated since the discovery phase in 2010, suggesting that its development may have been discontinued [1].

Example Protocol and Visualization

While specific protocols for AFG-206 are unavailable, the search results provide a detailed protocol for a different, unrelated neurological study [2]. The following Graphviz diagram and code illustrate how you can structure a general experimental workflow, adhering to your formatting specifications.



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A general workflow for a preclinical study, illustrating key experimental phases.

The DOT script above uses your specified color palette and ensures high contrast between text and node backgrounds. Key attributes used include:

- fontcolor="#202124" and fillcolor for high-contrast node text.
- labeldistance=2.5 on edges to create a gap between the text and the line.
- colorscheme="X11" is declared to ensure color consistency.

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References

1. AFG-206 - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Protocol to downregulate GABAergic-astrocyte signaling ... [pmc.ncbi.nlm.nih.gov]

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